

what is delphinidin chloride

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Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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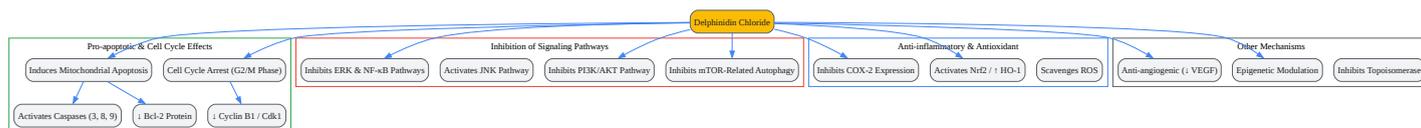
Synthesis and Extraction

Delphinidin chloride can be obtained through chemical synthesis or extraction from natural sources.

- **Chemical Synthesis:** A common multi-step synthesis begins with a protected **3,4,5-trihydroxyacetophenone** precursor. The process involves reaction with triethylamine in acetone, followed by treatment with hydrogen chloride in ethanol/ethyl acetate, and a final hydrolysis step with sodium hydroxide in water [1] [2]. A specific patent (US5070212A) details methods using intermediates with protected hydroxyl groups to improve synthesis efficiency [1].
- **Extraction from Plants:** Methods include solvent extraction, ultrasonic extraction, and microwave-assisted extraction from natural sources like raspberries. Solvent extraction uses organic solvents to isolate the compound, followed by concentration and drying [3].

Biological Activities and Anticancer Mechanisms

Delphinidin chloride exhibits a range of biological activities, with strong evidence for its **anticancer potential** across various cell lines, including breast, colon, lung, and ovarian cancers [4]. Its effects are mediated through several key mechanisms, as illustrated in the following pathway diagram.



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Diagram of **delphinidin chloride**'s multifaceted anticancer mechanisms.

The biological activity of delphinidin is strongly influenced by its chemical structure. The following table compares the antioxidant activity of common anthocyanidins, demonstrating that **delphinidin, with three hydroxyl groups on its B-ring, is the most potent** [5].

Anthocyanidin	B-Ring Substituents	Relative Antioxidant Activity (Rank)
Delphinidin (Dp)	3', 4', 5' -OH	1 (Strongest)
Petunidin (Pt)	3'-OCH ₃ , 4'-OH, 5'-OH	2
Cyanidin (Cd)	3', 4' -OH	3
Malvidin (Mv)	3', 5' -OCH ₃ , 4'-OH	4
Pelargonidin (Pg)	4' -OH	5
Peonidin (Pn)	3'-OCH ₃ , 4'-OH	6 (Weakest)

Table based on data from stoichiometric values (n10) in ABTS and DPPH assays [5].

Experimental Protocols for Key Assays

For researchers aiming to validate these activities, here are detailed methodologies for core assays.

Cellular Antioxidant Activity (CAA) Assay [5]

This assay measures a compound's ability to prevent oxidation in a live cell model.

- **Cell Line:** HT29 human colon cancer cells.
- **Procedure:**
 - Seed cells in a 96-well plate and culture until they reach ~80% confluency.
 - Load cells with the fluorescent probe **DCFH-DA** (25 μ M final concentration) for 1 hour.
 - Treat cells with varying concentrations of **delphinidin chloride** for 1-2 hours.
 - Introduce an oxidative stressor, such as **ABAP** (600 μ M), to generate peroxy radicals.
 - Immediately measure fluorescence (Ex. 485 nm, Em. 538 nm) over 1.5 hours.
- **Data Analysis:** Calculate the area under the curve (AUC) for fluorescence versus time. The CAA value is expressed as: **CAA unit = $100 - (JSA / JCA) \times 100$** , where SA and CA are the AUC for the sample and control, respectively.

MTT Cytotoxicity Assay [5] [4]

This colorimetric assay measures cell metabolic activity as a proxy for viability and proliferation.

- **Cell Lines:** HT29 (human colon cancer), MDA-MB-453 (breast cancer), ES2 (ovarian cancer), and others.
- **Procedure:**
 - Seed cells in a 96-well plate and allow to adhere overnight.
 - Treat cells with a concentration gradient of **delphinidin chloride** for a defined period (e.g., 24-72 hours).
 - Add **MTT reagent** (0.5 mg/mL final concentration) to each well and incubate for 2-4 hours to allow formazan crystal formation.
 - Carefully remove the medium and dissolve the formed formazan crystals in **DMSO**.
 - Measure the absorbance at a wavelength of **570 nm** using a plate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the untreated control. The **IC₅₀ value** (concentration that inhibits cell growth by 50%) can be determined from dose-response curves.

Research-Grade Compound Information

For laboratory use, **delphinidin chloride** is commercially available.

- **Suppliers:** Sigma-Aldrich, Cayman Chemical, and TargetMol Chemicals, among others [3].
- **Purity & Price:** Purity of $\geq 97\%$ is common. Pricing is approximately **\$37 for 1 mg** and **\$151 for 5 mg** (from Cayman Chemical as of 2024) [3].
- **Storage:** The compound should be stored at **-20°C** [3].

Delphinidin chloride's strong antioxidant and multi-pathway anticancer effects make it a compelling candidate for further investigation. Its main challenges for drug development include **low stability at physiological pH and poor bioavailability** [4]. Future research is needed to address these delivery challenges and to validate its efficacy in clinical trials.

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